

physical and chemical properties of Isopteropodine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopteropodine*

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Isopteropodine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopteropodine, also known as Uncarine E, is a pentacyclic oxindole alkaloid naturally found in plants of the *Uncaria* genus, such as *Uncaria tomentosa* (Cat's Claw) and *Uncaria rhynchophylla*.^{[1][2][3]} This document provides an in-depth overview of the physical and chemical properties of **Isopteropodine**, along with detailed experimental protocols for its isolation and characterization, and a summary of its known biological activities.

Physical and Chemical Properties

Isopteropodine is a solid, pale white powder with a defined molecular structure and specific physicochemical characteristics.^{[1][2]}

Table 1: Physical and Chemical Properties of Isopteropodine

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₂₄ N ₂ O ₄	[1] [2] [3] [4] [5] [6]
Molecular Weight	368.4 g/mol	[1] [3] [4]
Exact Mass	368.1736 g/mol	[5]
Appearance	Pale white powder, colorless needles from MeOH	[2] [7]
Melting Point	207-209 °C	[7]
Purity	≥98% (HPLC)	[1] [2] [3] [6]
Solubility	Soluble in DMSO and methanol. [1] [3] [8] Not recommended to store in aqueous solution for more than one day. [1]	[1] [3] [8]
Storage Conditions	Short term (days to weeks): 0-4 °C, dry and dark. [5] Long term (months to years): -20 °C. [1] [5] Stable for ≥4 years under proper storage. [1]	[1] [5]
CAS Number	5171-37-9	[1] [2] [3] [4] [5] [6]

Table 2: Spectroscopic Data for Isopteropodine

Spectroscopic Data	Values	Source(s)
UV (MeOH) λ_{max}	208, 243, 283 nm (sh)	[9]
Mass Spectrometry (MS)	m/z (% rel. int.) = 368 (4.5) [$M+^*$], 223 (13), 208 (11), 180 (13), 146 (55), 130 (61), 117 (58), 103 (25), 77 (72), 69 (100), 55 (74)	[9]
^{13}C NMR (75 MHz, CDCl_3) δ (ppm)	181.43, 167.64, 154.98, 140.23, 133.76, 127.67, 124.53, 122.52, 109.82, 109.70, 72.14, 71.25, 56.93, 54.14, 53.51, 51.02, 37.83, 34.84, 30.17, 30.42, 18.65	[9]
^1H NMR (300 MHz, CDCl_3) δ (ppm)	8.65 (1H, brs), 7.55 (1H, s), 7.23 (1H, d, J = 7.5 Hz), 7.19 (1H, t, J = 7.6 Hz), 7.02 (1H, t, J = 7.5 Hz), 6.93 (1H, d, J = 7.6 Hz), 4.35 (1H, m), 3.60 (3H, s), 3.29 (2H, m), 2.46 (5H, m), 2.01 (1H, m), 1.59 (2H, m), 1.41 (3H, d, J = 6.2 Hz), 0.87 (1H, appq, J = 12.8 Hz)	[7]

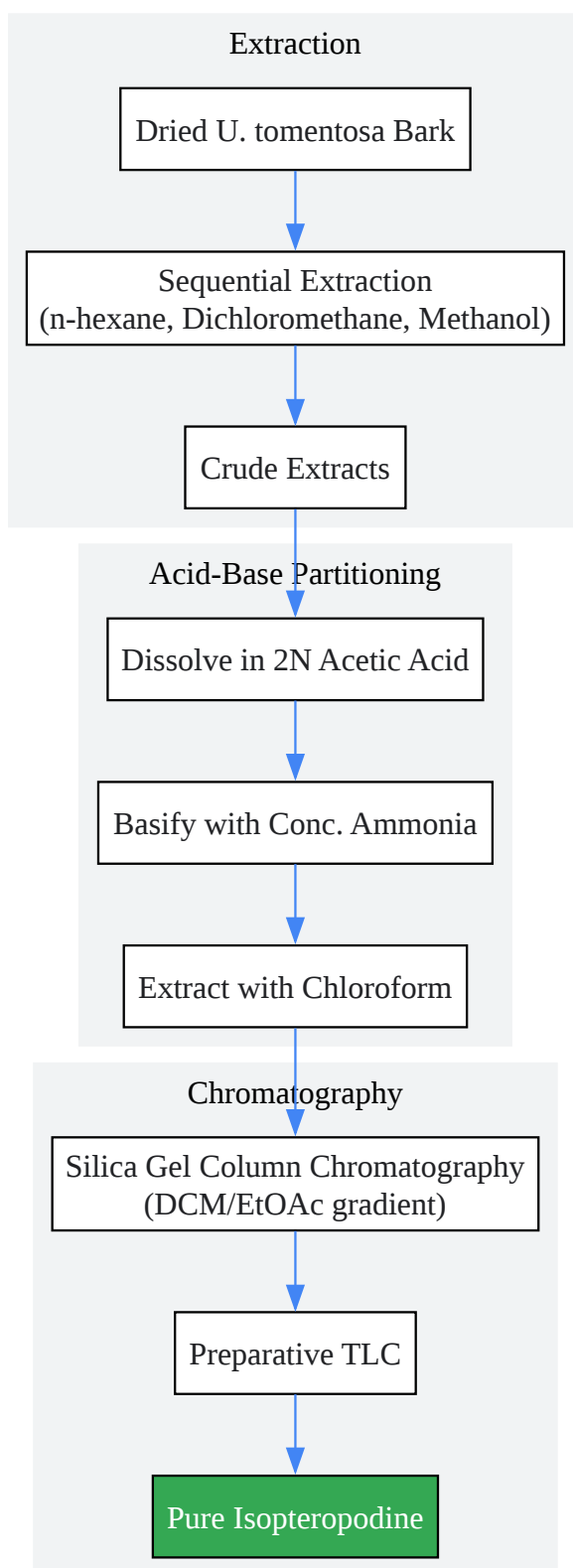
Experimental Protocols

Isolation and Purification of Isopteropodine from *Uncaria tomentosa*

The following protocol describes a bioassay-directed fractionation for the isolation of **Isopteropodine**.^{[7][9]}

- Extraction:
 - Ground dried bark (720 g) of *Uncaria tomentosa* is sequentially extracted at room temperature with n-hexane, dichloromethane, and methanol.^[9]

- The solvents are removed in vacuo to yield the respective crude extracts.[\[9\]](#)
- Acid-Base Partitioning:
 - The active dichloromethane and methanol extracts are dissolved in 2 N acetic acid and filtered.
 - The filtrate is basified with concentrated ammonia solution.
 - The basified solution is then extracted with chloroform (5 x 25 ml).[\[9\]](#)
- Chromatographic Separation:
 - The combined chloroform extracts are subjected to column chromatography over silica gel.
 - Elution with a gradient of dichloromethane/ethyl acetate (from 9.5:0.5 to 8:2) yields unpurified alkaloid fractions.[\[9\]](#)
 - Further purification is achieved by preparative Thin Layer Chromatography (TLC) on silica gel to isolate the pure **Isopteropodine**.[\[9\]](#)



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Figure 1: Workflow for the Isolation of **Isopteropodine**.

Characterization Methods

- Purity Assessment: The purity of the isolated **Isopteropodine** can be evaluated by gas chromatography-mass spectrometry (GC-MS), which should show a single peak.[9] High-Performance Liquid Chromatography (HPLC) is also used for quantification.[9]
- Structural Elucidation: The identification of **Isopteropodine** is confirmed by comparing its mass fragmentation data, ^1H NMR, and ^{13}C NMR spectra with literature values.[9]

Antimicrobial Activity Assay

The antimicrobial activity of **Isopteropodine** can be determined using the following methods:

- Bioautographic Agar Overlay:
 - TLC of the extracts and the isolated alkaloid is performed on a silica gel 60 F254 plate developed with dichloromethane/ethyl acetate (1:1).
 - The bioautograms are sprayed with an aqueous solution of thiazolyl blue (MTT).
 - A positive antimicrobial reaction is observed as a clear inhibition zone against a purple background.[9]
- Turbidimetric Method for MIC Determination:
 - This method is used to determine the Minimum Inhibitory Concentration (MIC) values against bacteria such as *Staphylococcus aureus* and *Bacillus subtilis*. [9]
 - Serial dilutions of **Isopteropodine** are prepared in a suitable culture medium (e.g., TSB).
 - Each tube is inoculated with a fixed volume of the bacterial culture.
 - The MIC is the lowest concentration that inhibits visible bacterial growth.[9]

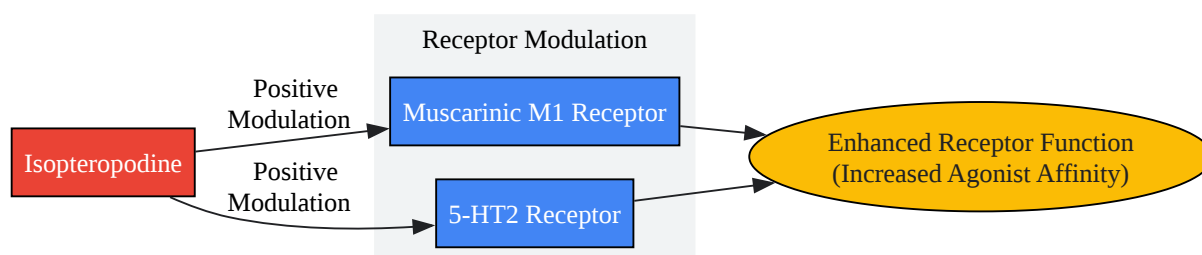
Biological Activities and Signaling Pathways

Isopteropodine has demonstrated a range of biological activities, making it a compound of interest for further research and drug development.

Modulation of Receptors

Isopteropodine acts as a positive modulator of rat muscarinic M1 and 5-HT2 receptors expressed in *Xenopus* oocytes.[1][8][10] It enhances the function of these receptors by increasing the affinity of their respective agonists.[10]

- EC₅₀ for acetylcholine (M1 receptor): 9.92 μ M[10]
- EC₅₀ for 5-HT (5-HT2 receptor): 14.5 μ M[10]



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Figure 2: **Isopteropodine** as a Positive Modulator of M1 and 5-HT2 Receptors.

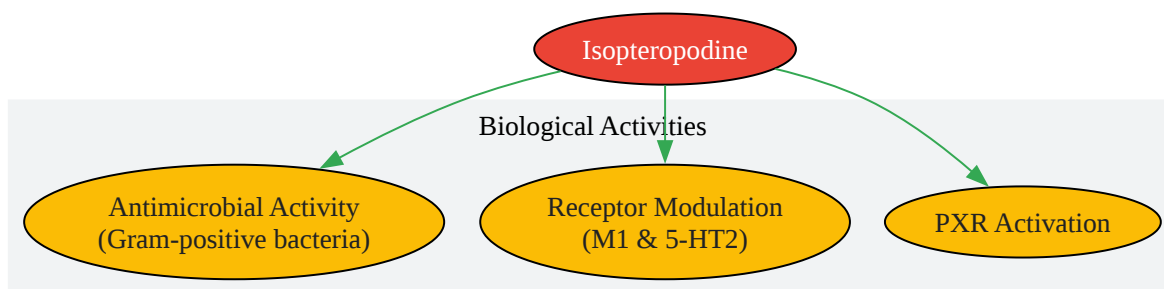
Antimicrobial Activity

Isopteropodine exhibits antibacterial activity, particularly against Gram-positive bacteria.[1][9][10]

- MIC for *Staphylococcus aureus*: 150 μ g/mL (408 μ M)[9][10]
- MIC for *Bacillus subtilis*: 250 μ g/mL (679 μ M)[9][10]

Other Activities

- Pregnane X Receptor (PXR) Activation: **Isopteropodine** induces the activation of the human pregnane X receptor (PXR) in a reporter assay with an EC₅₀ of 0.7656 μ M.[1]



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Figure 3: Overview of the Biological Activities of **Isopteropodine**.

Conclusion

Isopteropodine is a well-characterized oxindole alkaloid with significant biological activities. Its positive modulatory effects on key neurotransmitter receptors and its antimicrobial properties make it a promising candidate for further investigation in the fields of neuroscience and infectious diseases. The detailed physical, chemical, and experimental data provided in this guide serve as a valuable resource for researchers and professionals in drug discovery and development.

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- To cite this document: BenchChem. [physical and chemical properties of Isopteropodine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127867#physical-and-chemical-properties-of-isopteropodine]

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